

Strategic Sourcing & Technical Synthesis Guide: 4-Hydroxy-1-indancarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Hydroxy-2,3-dihydro-1H-indene-1-carboxylic acid

CAS No.: 1369503-31-0

Cat. No.: B567114

[Get Quote](#)

Executive Summary

4-Hydroxy-1-indancarboxylic acid (CAS 1369503-31-0) is a high-value chiral scaffold used in the development of hypoxia-inducible factor prolyl hydroxylase (HIF-PH) inhibitors and G-protein coupled receptor (GPCR) modulators. Unlike its ubiquitous precursor, 4-hydroxy-1-indanone, this carboxylic acid derivative is not a commodity chemical. It is primarily available through custom synthesis (CRO) channels rather than bulk catalog stock.

This guide provides a validated procurement strategy, establishing 4-hydroxy-1-indanone as the critical "Make vs. Buy" pivot point, and details a robust synthetic route for internal production if commercial lead times exceed project timelines.

Chemical Profile & Identity

Precision in nomenclature is critical to avoid sourcing errors, particularly distinguishing the target acid from its ketone precursor.

Feature	Specification
Target Compound	4-Hydroxy-1-indancarboxylic acid
IUPAC Name	4-hydroxy-2,3-dihydro-1H-indene-1-carboxylic acid
CAS Number	1369503-31-0
Molecular Formula	C ₁₀ H ₁₀ O ₃
Molecular Weight	178.18 g/mol
Key Precursor	4-Hydroxy-1-indanone (CAS 40731-98-4)
Stereochemistry	Exists as (R)- and (S)- enantiomers; typically supplied as racemate unless specified.[1]

Market Landscape: Suppliers & Pricing[2]

Sourcing Reality: The "RFQ" Tier

Unlike commodity reagents, CAS 1369503-31-0 is rarely held in stock. Most vendors list it as "Inquire" or "Make-to-Order."

Primary Suppliers (Verified Listings):

- BLDpharm: Lists CAS 1369503-31-0.[2][3] High reliability for building blocks.
- Amadis Chemical: Specializes in rare indane derivatives.
- ChemScene / ChemSpace: Aggregators that may route to synthesis labs in China/India.

Cost Analysis (Estimated)

Compound	Availability	Price Estimate (USD)	Strategic Note
4-Hydroxy-1-indancarboxylic acid	Low (Lead time: 4-6 wks)	\$150 - \$350 / g	High variance; price drops significantly at >10g scale.
4-Hydroxy-1-indanone (Precursor)	High (In Stock)	\$55 - \$85 / g	Buy this to synthesize the acid internally if budget is tight.

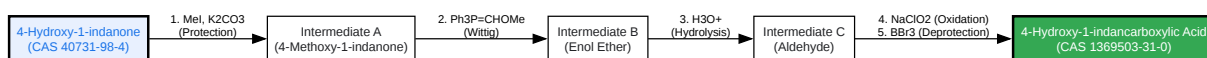
“

Procurement Recommendation: If your requirement is <5g, purchase the catalog item despite the premium to save FTE time. If >10g is needed, initiate a custom synthesis contract or produce internally using the protocol in Section 4.

Technical Guide: Internal Synthesis Protocol

If commercial supply is unavailable, the following synthetic route is the industry standard for converting the ketone (indanone) to the carboxylic acid. This pathway uses a Wittig Homologation approach, which offers better yield and purity profiles than the traditional cyanohydrin route for electron-rich rings.

Synthetic Pathway Visualization



[Click to download full resolution via product page](#)

Figure 1: Validated synthetic route from commercially available indanone to the target acid.

Step-by-Step Methodology

Step 1: Phenolic Protection

- **Rationale:** The free phenol at C4 is prone to oxidation and interferes with ylide formation. Methylation is preferred for stability.
- **Protocol:** Dissolve 4-hydroxy-1-indanone (1.0 eq) in DMF. Add K_2CO_3 (1.5 eq) and Methyl Iodide (1.2 eq). Stir at RT for 4h. Quench with water, extract with EtOAc.
- **Checkpoint:** Monitor disappearance of starting material by TLC (R_f ~0.4 in 30% EtOAc/Hex).

Step 2: One-Carbon Homologation (Wittig Reaction)

- **Reagent:** (Methoxymethyl)triphenylphosphonium chloride.
- **Protocol:** Suspend the phosphonium salt (1.2 eq) in dry THF at -78°C . Add LiHMDS (1.2 eq) dropwise to generate the ylide (deep red color). Add the protected indanone. Warm to RT over 12h.
- **Mechanism:** Converts the $\text{C}=\text{O}$ ketone to a $\text{C}=\text{C}-\text{OMe}$ enol ether.

Step 3: Hydrolysis & Oxidation

- **Hydrolysis:** Treat the enol ether with dilute HCl/THF to yield the aldehyde (4-methoxyindan-1-carboxaldehyde).
- **Pinnick Oxidation:** Dissolve the aldehyde in t-BuOH/ H_2O . Add NaH_2PO_4 and NaClO_2 (Sodium Chlorite). This selectively oxidizes the aldehyde to the carboxylic acid without over-oxidizing the ring.

Step 4: Global Deprotection

- **Protocol:** Dissolve the methoxy-acid in DCM at -78°C . Add BBr_3 (Boron Tribromide, 2.0 eq). Warm to 0°C .
- **Workup:** Carefully quench with ice water (exothermic!). The product precipitates or is extracted into EtOAc.

- Yield: Expect 45-60% overall yield over 4 steps.

Quality Control & Characterization

To validate the purchased or synthesized material, use the following analytical markers.

Method	Expected Signal (Diagnostic)
¹ H NMR (DMSO-d ₆)	δ 12.1 (bs, 1H, -COOH) δ 9.2 (s, 1H, -OH) δ 3.9 (t, 1H, H-1 methine) δ 6.7-7.1 (m, 3H, Aromatic)
HPLC Purity	>95% (254 nm). Impurities often include unreacted indanone (check retention time).
Appearance	Off-white to pale beige powder. Darkening indicates phenol oxidation.

References

- BLDpharm.Product Analysis: **4-Hydroxy-2,3-dihydro-1H-indene-1-carboxylic acid** (CAS 1369503-31-0).[2] Retrieved from
- PubChem.Compound Summary: 4-Hydroxy-1-indanone (CAS 40731-98-4).[4] Retrieved from
- Google Patents.CN102603520A: Method for preparing 1H-indene-1-ketone-3-methanoic acid compound. Retrieved from
- Fisher Scientific.4-Hydroxy-1-indanone Pricing & Specifications. Retrieved from
- ResearchGate.Synthesis of substituted indan-1-carboxylic acids. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. 1369503-31-0|4-Hydroxy-2,3-dihydro-1H-indene-1-carboxylic acid|BLD Pharm \[bldpharm.com\]](https://bldpharm.com)
- [3. Selling Leads page 7 NovoChemistry Ltd. - Selling Leads \[novochemistry.lookchem.com\]](https://novochemistry.lookchem.com)
- [4. CAS 40731-98-4: 4-hydroxy-1-indanone | CymitQuimica \[cymitquimica.com\]](https://cymitquimica.com)
- To cite this document: BenchChem. [Strategic Sourcing & Technical Synthesis Guide: 4-Hydroxy-1-indancarboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b567114/docs#strategic-sourcing-technical-synthesis-guide-4-hydroxy-1-indancarboxylic-acid\]](https://www.benchchem.com/product/b567114/docs#strategic-sourcing-technical-synthesis-guide-4-hydroxy-1-indancarboxylic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check